

Best practices for preparing UFP-101 TFA stock solutions.

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Compound of Interest

Compound Name: UFP-101 TFA

Cat. No.: B15619808

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UFP-101 TFA Stock Solution Technical Support Center

This technical support guide provides best practices, troubleshooting advice, and frequently asked questions for the preparation of **UFP-101 TFA** stock solutions. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **UFP-101 TFA**?

UFP-101 is a potent and selective antagonist for the nociceptin/orphanin FQ (NOP) receptor.^[1]
^[2] It is a synthetic peptide, and the trifluoroacetate (TFA) salt is a common counterion used during its synthesis and purification. The presence of TFA can influence the solubility and handling of the peptide.

Q2: What are the recommended storage conditions for **UFP-101 TFA**?

For long-term stability, lyophilized **UFP-101 TFA** powder should be stored at -20°C or -80°C. Once reconstituted in a solvent, it is recommended to aliquot the stock solution into single-use volumes and store them at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Q3: What is the recommended concentration for a **UFP-101 TFA** stock solution?

A common starting concentration for peptide stock solutions is 1-2 mg/mL.[3][4] However, the optimal concentration may vary depending on the specific experimental requirements and the solubility of the peptide in the chosen solvent.

Q4: Can the TFA salt affect my experiments?

Yes, residual TFA in peptide samples can impact biological assays.[5][6][7] For sensitive applications, it may be necessary to perform a salt exchange to replace TFA with a more biocompatible counterion, such as acetate or hydrochloride.[5][6][7][8][9]

Experimental Protocols

Analysis of UFP-101 Properties

To determine the best solvent for **UFP-101 TFA**, it is important to first analyze its amino acid sequence to predict its overall charge and hydrophobicity.

UFP-101 Amino Acid Sequence: N-(phenylmethyl)glycylglycylglycyl-L-phenylalanyl-L-threonylglycyl-L-alanyl-L-arginyl-L-lysyl-L-seryl-L-alanyl-L-arginyl-L-lysyl-L-arginyl-L-lysyl-L-asparaginy-L-glutamamide

- Basic Residues (positively charged at neutral pH): Arginine (Arg) x 3, Lysine (Lys) x 3
- Acidic Residues (negatively charged at neutral pH): None
- Hydrophobic Residues: Phenylalanine (Phe), Alanine (Ala) x 2

Conclusion: UFP-101 is a highly basic peptide due to the presence of multiple arginine and lysine residues. Therefore, it is predicted to be most soluble in acidic solutions.

Recommended Protocol for Preparing a 1 mg/mL UFP-101 TFA Stock Solution

- Preparation: Allow the vial of lyophilized **UFP-101 TFA** to equilibrate to room temperature before opening to prevent condensation. Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Solvent Selection: Based on the peptide's basic nature, the recommended primary solvent is sterile, distilled water. If solubility is limited, a dilute acidic solution can be used.
- Reconstitution:
 - Add the appropriate volume of sterile, distilled water to the vial to achieve a 1 mg/mL concentration. For example, for 1 mg of peptide, add 1 mL of water.
 - Gently vortex or sonicate the vial to dissolve the peptide.^[10] Avoid vigorous shaking, which can cause peptide aggregation.
- Addressing Solubility Issues:
 - If the peptide does not fully dissolve in water, add a small amount of 10% acetic acid or 0.1% TFA solution dropwise until the peptide dissolves.^{[3][11]}
 - For highly resistant peptides, a small amount of an organic solvent like dimethyl sulfoxide (DMSO) can be used to initially dissolve the peptide, followed by dilution with an aqueous buffer.^{[11][12][13]} Note: Ensure the final concentration of the organic solvent is compatible with your experimental system.
- Storage: Aliquot the stock solution into single-use tubes and store at -20°C or -80°C.

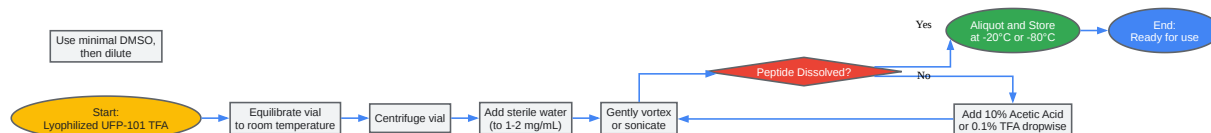
Data Presentation

Property	Value	Source
Molecular Formula	C84H139F3N32O23	MedChemExpress
Molecular Weight	2022.19 g/mol	MedChemExpress
Appearance	White to off-white solid	MedChemExpress
Purity (HPLC)	>98%	Sigma-Aldrich
Storage (Powder)	-20°C or -80°C	Multiple Sources
Storage (Solution)	-20°C or -80°C	Multiple Sources
Recommended Stock Concentration	1-2 mg/mL	[3] [4]
Predicted Charge	Basic	Inferred
Primary Recommended Solvent	Sterile Water	[14]
Alternative Solvents	Dilute Acetic Acid, 0.1% TFA, DMSO (with caution)	[3] [11]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Peptide will not dissolve in water.	The peptide may require a more acidic environment due to its basic nature.	Add a small amount of 10% acetic acid or 0.1% TFA dropwise until the peptide dissolves.
Solution is cloudy or contains particulates.	The peptide may be aggregated or has not fully dissolved.	Gently sonicate the solution. [10] If cloudiness persists, consider using a small amount of DMSO to initially dissolve the peptide before diluting with your aqueous buffer.
Inconsistent experimental results.	The TFA counterion may be interfering with the biological assay. The stock solution may not be homogenous.	Consider performing a TFA salt exchange to a more biocompatible salt like acetate or hydrochloride. [5] [6] [7] Ensure the stock solution is thoroughly mixed before each use.
Loss of peptide activity over time.	The peptide may be degrading due to improper storage or repeated freeze-thaw cycles.	Aliquot stock solutions into single-use volumes to avoid multiple freeze-thaw cycles. Store at -80°C for long-term stability.

Visualizations



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